

Application Notes and Protocols: Reactions of Nitryl Fluoride with Nucleophiles

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Compound of Interest

Compound Name: Nitryl fluoride

Cat. No.: B3044571

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Introduction

Nitryl fluoride (NO_2F) is a powerful and versatile reagent characterized by its strong oxidizing and electrophilic nature. These properties make it a valuable tool in synthetic chemistry, particularly for the introduction of the nitro group ($-\text{NO}_2$) into organic molecules and the formation of nitrate esters. Its reactivity profile allows for transformations that can be crucial in the synthesis of energetic materials, pharmaceuticals, and other specialized chemical intermediates. Understanding the scope and limitations of **nitryl fluoride**'s reactions with various nucleophiles is essential for its effective and safe utilization in a research and development setting.

These application notes provide a summary of known reactions of **nitryl fluoride** with common nucleophiles, including alcohols, amines, and aromatic compounds. Detailed experimental protocols for key transformations are provided, along with a discussion of the reaction mechanisms.

General Handling and Safety Precautions

Nitryl fluoride is a toxic and highly reactive gas. All manipulations should be carried out in a well-ventilated fume hood by trained personnel. Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn. Reactions involving **nitryl**

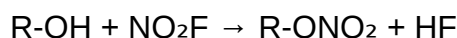
fluoride can be exothermic and may proceed vigorously; therefore, appropriate temperature control and pressure-relief systems should be in place.

Reactions with Oxygen-Containing Nucleophiles

Reaction with Alcohols: Synthesis of Nitrate Esters

Nitryl fluoride is an effective reagent for the conversion of primary and secondary alcohols to their corresponding nitrate esters. This transformation is of significant interest in the synthesis of energetic materials and vasodilating drugs.

General Reaction:



Data Presentation:

Alcohol Type	Substrate Example	Product Example	Typical Yield (%)	Reference
Primary	Ethanol	Ethyl nitrate	High	[1]
Secondary	Isopropanol	Isopropyl nitrate	Moderate to High	[1]

Experimental Protocol: General Procedure for the Nitration of Alcohols with **Nitryl Fluoride**[1]

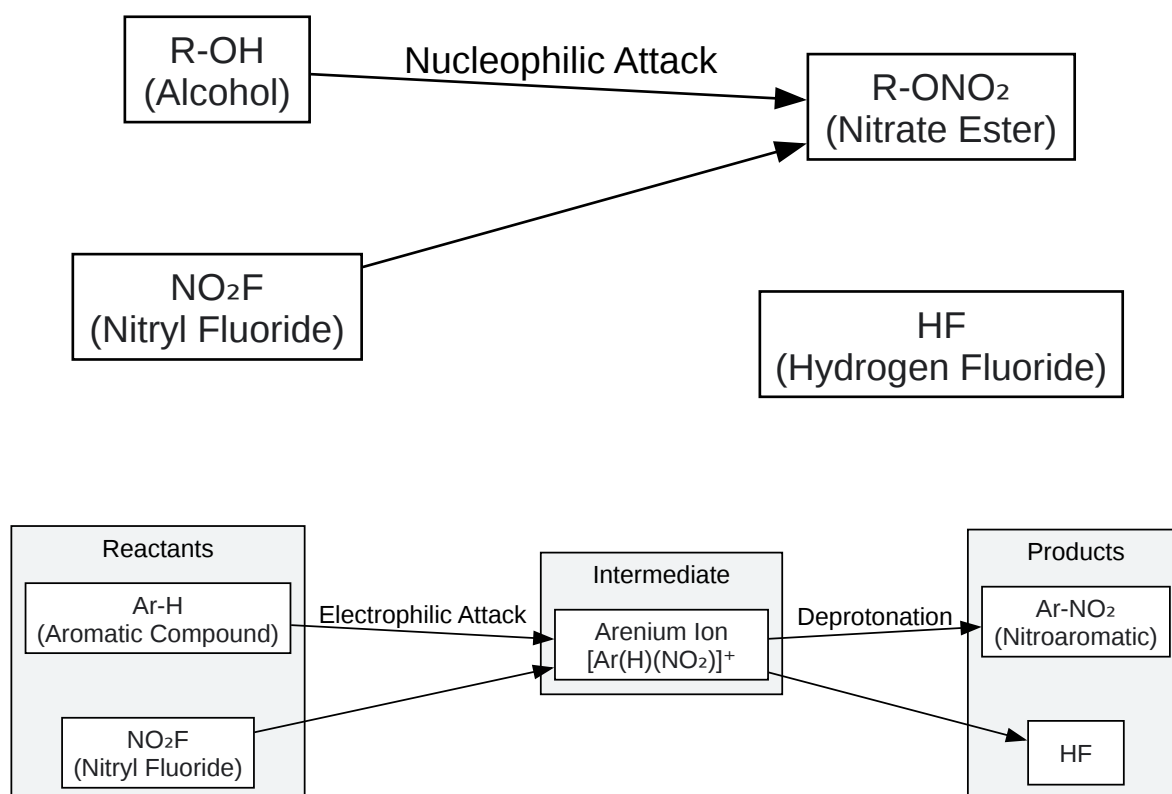
- **Reaction Setup:** A solution of the alcohol in an inert solvent, such as acetonitrile, is prepared in a flask equipped with a magnetic stirrer and a gas inlet. Potassium fluoride (KF) is added as a hydrogen fluoride scavenger.
- **Reagent Addition:** The flask is cooled to the desired temperature (typically between -20 °C and 0 °C). **Nitryl fluoride** gas is then bubbled through the solution at a controlled rate.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is purged with an inert gas (e.g., nitrogen) to remove any unreacted **nitryl fluoride**. The mixture is then filtered to remove the potassium

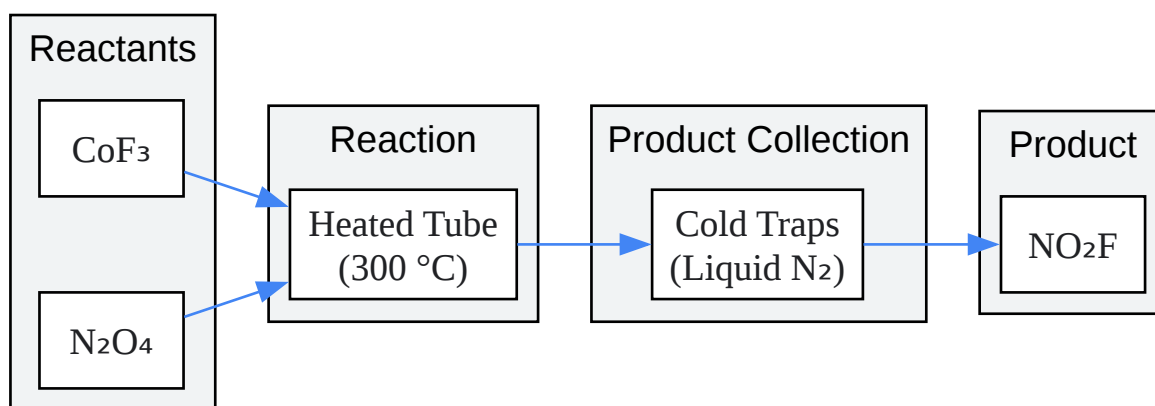
fluoride. The filtrate is washed with water and brine, dried over an anhydrous salt (e.g., MgSO_4), and the solvent is removed under reduced pressure to yield the crude nitrate ester.

- Purification: The crude product can be purified by distillation or column chromatography.

Reaction Mechanism:

The reaction is believed to proceed through a nucleophilic attack of the alcohol's oxygen atom on the electrophilic nitrogen atom of **nitryl fluoride**, leading to the displacement of the fluoride ion.





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References

- 1. researchgate.net [researchgate.net]
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